

N6-Cyclohexyladenosine stability and long-term storage conditions

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1676892

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N6-Cyclohexyladenosine (CHA) Technical Support Center

Welcome to the technical support center for **N6-Cyclohexyladenosine** (CHA). This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides related to the stability and long-term storage of CHA.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid N6-Cyclohexyladenosine?

For long-term stability of solid CHA, it is recommended to store the compound at -20°C. Under these conditions, the product is stable for up to three years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: How should I store N6-Cyclohexyladenosine solutions?

Stock solutions of CHA, typically prepared in DMSO, should be stored at -80°C for long-term storage, ensuring stability for up to two years.^[1] For shorter-term storage of up to one year, -20°C is suitable.^[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q3: Is **N6-Cyclohexyladenosine** stable at room temperature?

Solid **N6-Cyclohexyladenosine** is stable for a few weeks at ambient temperature, which is sufficient for shipping purposes. However, for long-term storage, the recommended colder temperatures should be maintained to ensure its integrity.

Q4: In which solvents is **N6-Cyclohexyladenosine** soluble?

N6-Cyclohexyladenosine is soluble in DMSO (up to 100 mM) and ethanol (up to 20 mM). Sonication may be required to fully dissolve the compound in DMSO.^[2] For in vivo studies, a common formulation involves a combination of DMSO, PEG300, Tween 80, and saline.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Compound degradation due to improper storage.	Verify that the solid compound and its solutions have been stored at the correct temperatures (-20°C for solid, -80°C for solutions). Avoid repeated freeze-thaw cycles by preparing aliquots.
Incomplete dissolution of the compound.	When preparing solutions in DMSO, ensure the compound is fully dissolved. Sonication is recommended to aid dissolution. [2] Visually inspect the solution for any undissolved particles.	
Use of an inappropriate solvent for the experimental system.	Ensure the chosen solvent is compatible with your assay. For cell-based assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced toxicity.	
Precipitation of the compound in aqueous solutions.	Low aqueous solubility of N6-Cyclohexyladenosine.	For experiments in aqueous buffers, it is recommended to first dissolve the compound in a water-miscible organic solvent like DMSO at a high concentration and then dilute it to the final working concentration in the aqueous buffer. Ensure the final solvent concentration is compatible with your experimental setup.

Difficulty in achieving the desired concentration in solution.

Inaccurate weighing of the solid compound or calculation errors.

Use a calibrated analytical balance for weighing the compound. Double-check all calculations for preparing stock and working solutions. Consider the batch-specific molecular weight if provided on the certificate of analysis.

Stability and Storage Conditions Summary

The following tables summarize the recommended storage conditions for **N6-Cyclohexyladenosine** in both solid form and in solution to ensure its long-term stability and integrity.

Table 1: Storage Conditions for Solid **N6-Cyclohexyladenosine**

Storage Temperature	Duration	Expected Stability
-20°C	Long-term	Up to 3 years[1][2]
4°C	Short-term	Up to 2 years[1]
Ambient Temperature	Shipping	Stable for a few weeks

Table 2: Storage Conditions for **N6-Cyclohexyladenosine** in Solution (e.g., in DMSO)

Storage Temperature	Duration	Expected Stability
-80°C	Long-term	Up to 2 years[1]
-20°C	Short-term	Up to 1 year[1]

Experimental Protocols

Protocol 1: Preparation of **N6-Cyclohexyladenosine** Stock Solution

- Weighing: Accurately weigh the desired amount of solid **N6-Cyclohexyladenosine** using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of high-purity DMSO to the solid compound to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Mixing: Vortex the solution and, if necessary, use sonication to ensure the compound is completely dissolved.[\[2\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage.

Protocol 2: Stability Assessment of **N6-Cyclohexyladenosine** using High-Performance Liquid Chromatography (HPLC)

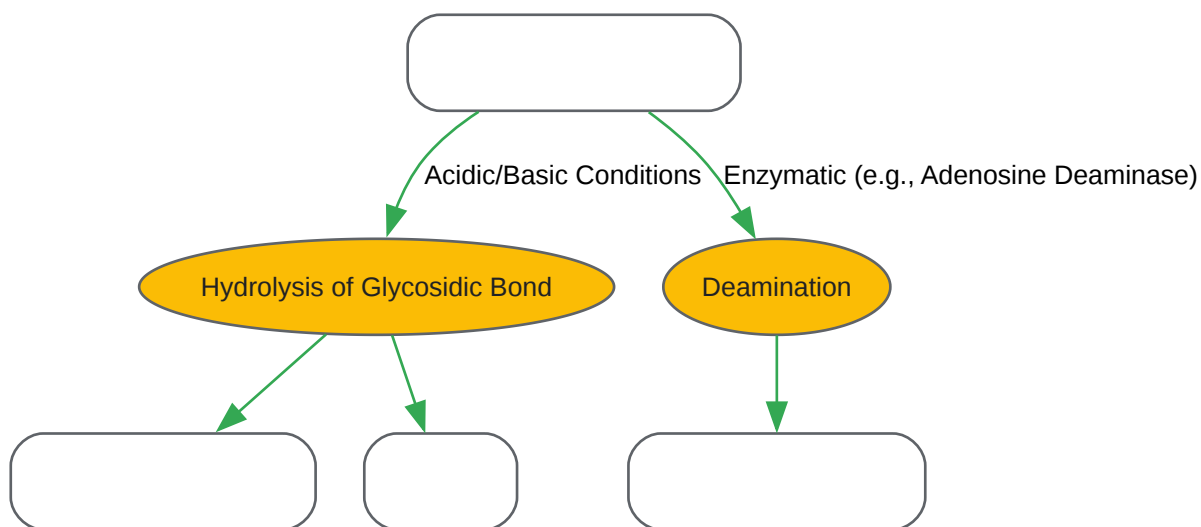
This protocol provides a general framework for assessing the stability of CHA. Method optimization may be required.

- Preparation of Standards: Prepare a stock solution of CHA in a suitable solvent (e.g., DMSO) and create a series of calibration standards by diluting the stock solution.
- Sample Preparation:
 - Forced Degradation Study: To identify potential degradation products, subject CHA solutions to stress conditions such as acidic, basic, oxidative, and photolytic stress.
 - Long-Term Stability Study: Store aliquots of CHA solution at the recommended storage conditions and at elevated temperatures (e.g., 4°C, room temperature) for various time points.
- HPLC Analysis:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
 - Detection: UV detection at an appropriate wavelength (e.g., 260 nm).

- Injection: Inject the standards and prepared samples.
- Data Analysis:
 - Quantify the amount of CHA remaining in the samples at each time point by comparing the peak area to the calibration curve.
 - Monitor for the appearance of new peaks, which may indicate degradation products.

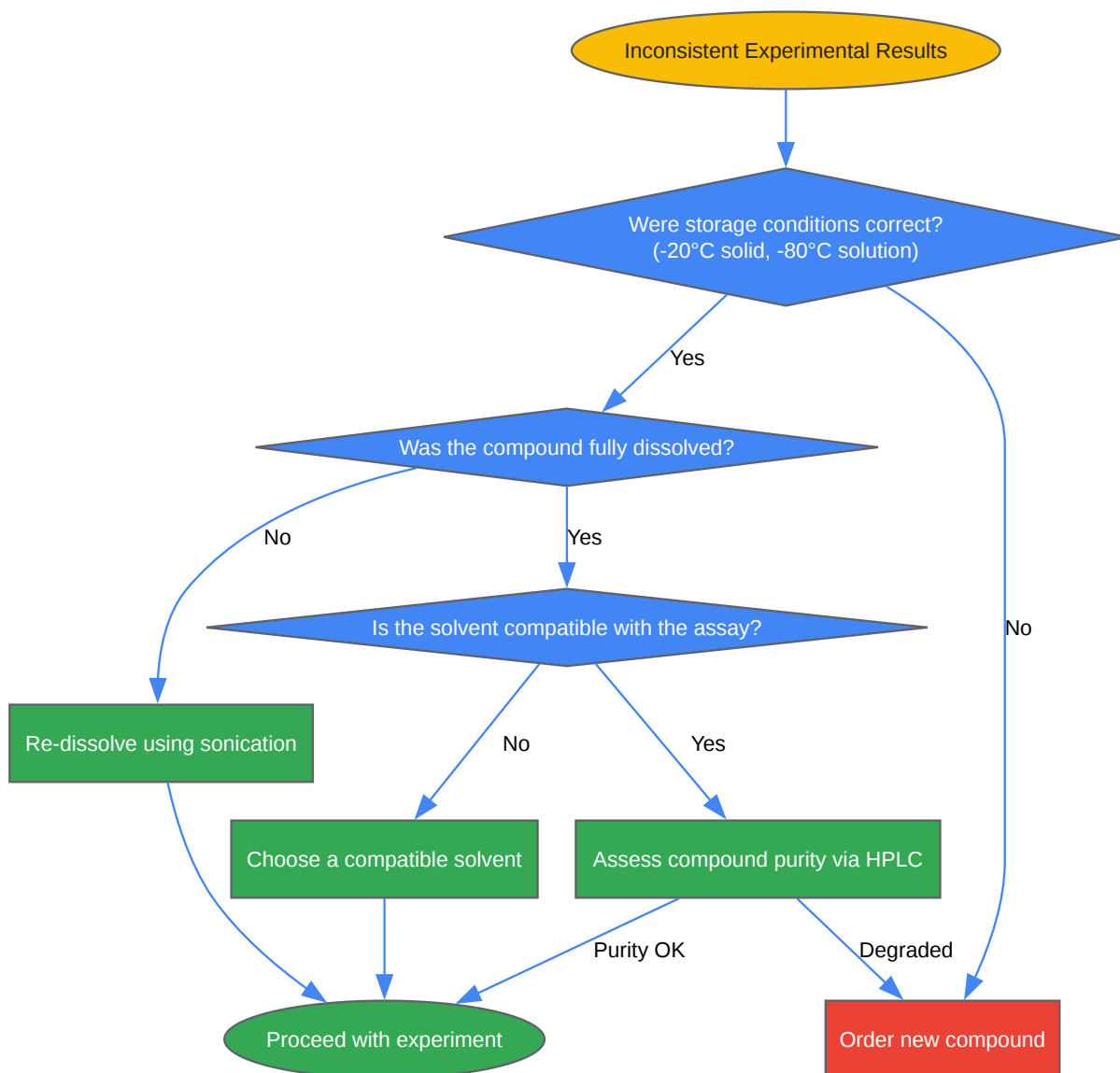
Visualizations

Figure 1: Chemical Properties of **N6-Cyclohexyladenosine**.



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Figure 2: Hypothetical Degradation Pathways for **N6-Cyclohexyladenosine**.



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Figure 3: Troubleshooting Workflow for **N6-Cyclohexyladenosine** Experiments.

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